

Advanced Radiosynthesis and Quality Control of [18F]FEOBV for VACHT PET Imaging

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Compound of Interest

Compound Name: 2-[4-(Pyridin-2-yl)piperazin-1-yl]cyclohexan-1-ol

CAS No.: 1178159-37-9

Cat. No.: B2672322

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Abstract

This application note details the preparation of (-)-(2R,3R)-5-[18F]fluoroethoxybenzovesamicol ([18F]FEOBV), the current "gold standard" PET radioligand for quantifying the Vesicular Acetylcholine Transporter (VACHT). VACHT expression is a critical biomarker for presynaptic cholinergic integrity, making this tracer essential for investigating neurodegenerative pathologies such as Alzheimer's Disease (AD), Parkinson's Disease (PD), and Lewy Body Dementia (LBD). This guide moves beyond basic synthesis to provide a robust, automated protocol emphasizing high specific activity and enantiomeric purity.

Scientific Foundation & Target Design

The Target: VACHT

The Vesicular Acetylcholine Transporter (VACHT) is responsible for loading acetylcholine (ACh) into synaptic vesicles.[1][2][3] Unlike postsynaptic receptors (muscarinic/nicotinic), VACHT levels directly reflect the density of functional cholinergic nerve terminals.[4]

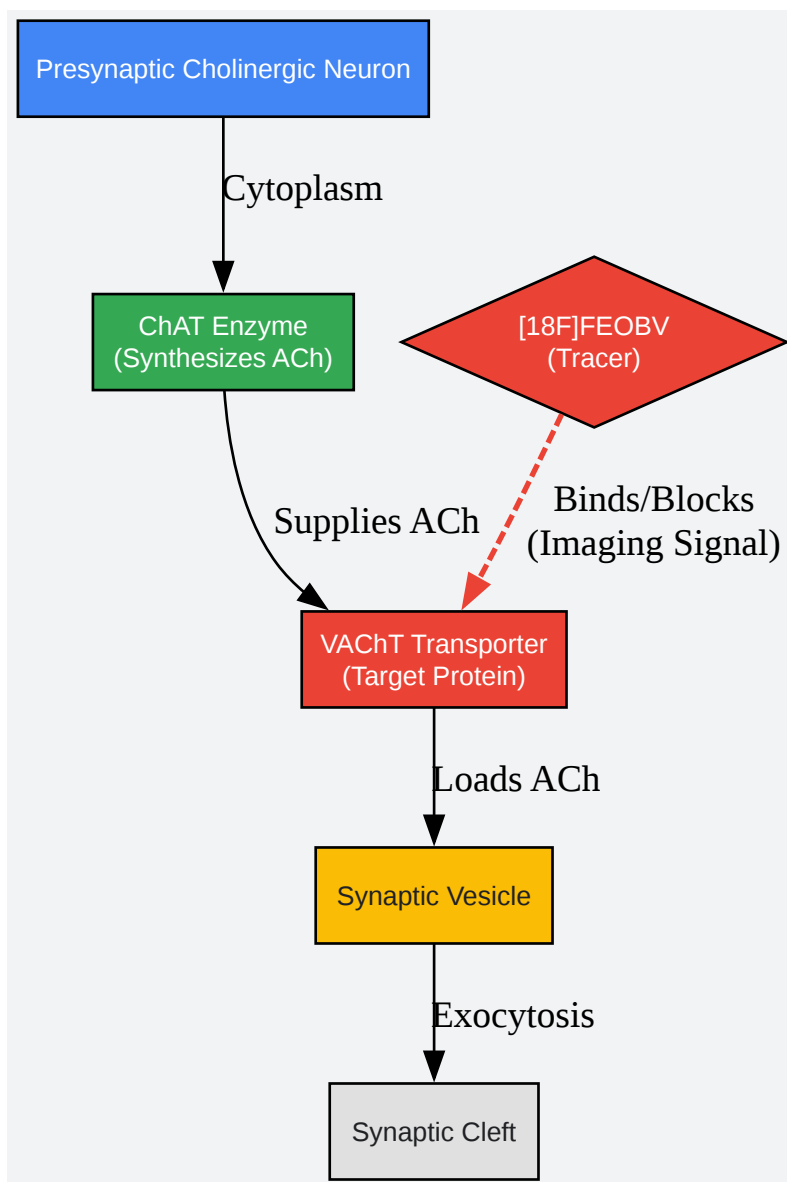
Ligand Design: The Vesamicol Scaffold

Vesamicol is a potent inhibitor of VACHT. Structure-Activity Relationship (SAR) studies revealed that modifications at the 5-position of the benzovesamicol ring allow for radiolabeling without abolishing affinity.

- Parent: (-)-Vesamicol (binds VACHT with nanomolar affinity).[5]
- Tracer: [18F]FEOBV.[1][2][3][4][5][6][7][8][9][10]
- Key Feature: The (-)-enantiomer is crucial; the (+)-enantiomer has significantly lower affinity. Therefore, using an enantiomerically pure precursor is non-negotiable.

Biological Mechanism Visualization

The following diagram illustrates the role of VACHT and the binding site of [18F]FEOBV within the cholinergic synapse.[9]



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Caption: Schematic of the cholinergic terminal. $[18F]FEOBV$ binds specifically to VACHT, indexing the density of intact nerve terminals.[4][9]

Radiochemistry Strategy: One-Step Nucleophilic Substitution

Early methods used a two-step process (synthesis of $[18F]$ fluoroethyl tosylate followed by alkylation). The protocol below utilizes the modern one-step direct substitution method using a

tosylate precursor. This approach reduces synthesis time, improves yield, and is easily automated on modules like the GE TRACERlab FX or IBA Synthera.

Critical Reagents

- Isotope: Fluorine-18 (No-carrier-added).[3][6]
- Precursor: (2R,3R)-5-(2-tosyloxyethoxy)benzovesamicol (Enantiopure).
- Phase Transfer Catalyst: Kryptofix 2.2.2 (K2.2.2) / Potassium Carbonate ().[5]
- Solvent: Dimethyl sulfoxide (DMSO) or Acetonitrile (MeCN). Note: DMSO often provides higher yields for this specific SN2 reaction due to better precursor solubility and leaving-group stabilization.

Experimental Protocol: Automated Synthesis of [18F]FEOBV

Safety Warning:All steps must be performed in a lead-shielded hot cell. Personnel must wear appropriate radiation dosimetry badges.

Step 1: Trapping and Elution

- Deliver [18F]Fluoride from the cyclotron target to the synthesis module.
- Trap [18F]F⁻ on a pre-conditioned QMA (Quaternary Methyl Ammonium) carbonate cartridge.
- Elute into the reactor vessel using 1.5 mL of Eluent Solution (22 mg K2.2.2 + 4 mg in 90% MeCN/10%).

Step 2: Azeotropic Drying (The "Self-Validating" Step)

Rationale: Water forms a hydration shell around the fluoride ion, rendering it unreactive. Complete dryness is the single most critical factor for SN2 efficiency.

- Heat reactor to 95°C under helium flow and vacuum.
- Add 1 mL anhydrous MeCN and repeat evaporation (azeotropic distillation).
- Repeat x2.
- Validation: Reactor pressure must reach <10 mbar, indicating total solvent removal.

Step 3: Labeling Reaction[3]

- Dissolve 2.0–3.0 mg of Precursor [(2R,3R)-5-(2-tosyloxyethoxy)benzovesamicol] in 0.8 mL anhydrous DMSO.
- Add precursor solution to the dried [18F]F-/K2.2.2 complex.
- Heat to 110°C for 10 minutes (sealed vessel).
- Cool reactor to 40°C.

Step 4: Purification (Semi-Prep HPLC)

Rationale: The crude mixture contains unreacted precursor (chemical impurity) and free fluoride (radiochemical impurity). HPLC is required to separate the lipophilic FEOBV from the polar tosylate precursor.

- Dilute reaction mixture with 3 mL water.
- Inject onto Semi-Prep HPLC Column (e.g., Phenomenex Luna C18, 250 x 10 mm, 5 µm).
- Mobile Phase: 50% Acetonitrile / 50% 0.1M Ammonium Acetate (pH 5.5).
- Flow Rate: 4–5 mL/min.
- Collection: Collect the product peak (typically elutes at 12–15 mins; precursor elutes earlier).

Step 5: Formulation (Solid Phase Extraction)

- Dilute the collected HPLC fraction with 40 mL sterile water (to reduce organic solvent concentration).

- Pass through a C18 Sep-Pak Light cartridge (traps the [18F]FEOBV).
- Wash cartridge with 10 mL sterile water.
- Elute product with 1 mL Ethanol.
- Dilute with 9 mL Saline (0.9% NaCl) through a 0.22 µm sterile filter into the final product vial.

Synthesis Workflow Diagram



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Caption: Automated workflow for [18F]FEOBV production. The critical purification step ensures separation of the tosylate precursor.

Quality Control (QC) Specifications

To ensure the tracer is safe for human use and provides high-quality images, the following QC tests are mandatory.

Test Parameter	Method	Acceptance Criteria	Rationale
Appearance	Visual Inspection	Clear, colorless, particulate-free	Safety/Sterility check.
Radionuclidic Identity	Half-life measurement	105 – 115 minutes	Confirms F-18 isotope.
Radiochemical Purity	Analytical HPLC	> 95%	Free F-18 causes bone uptake; impurities reduce image contrast.
Chemical Purity	Analytical HPLC (UV 254nm)	Precursor < 5 μ g/dose	High mass of precursor competes for VACHT binding sites.
Molar Activity	Calculation (GBq/ μ mol)	> 100 GBq/ μ mol	Critical: VACHT is a saturable target. Low specific activity leads to "mass effect" and poor images.
Residual Solvents	Gas Chromatography (GC)	MeCN < 410 ppm; EtOH < 10%	Patient safety (ICH guidelines).
pH	pH Strip/Meter	4.5 – 8.5	Physiological compatibility.
Bacterial Endotoxins	LAL Test	< 175 EU/Vmax	Pyrogen-free requirement.
Filter Integrity	Bubble Point Test	> 50 psi (membrane specific)	Ensures sterility filter was intact.

Expert Insights & Troubleshooting

The "Mass Effect" Challenge

VACHT has a relatively low density compared to other neuroreceptors. If the Molar Activity (Specific Activity) is low, the non-radioactive ("cold") carrier molecules will occupy the transporter sites before the radioactive tracer can bind.

- Protocol Adjustment: Ensure the HPLC UV detector is highly sensitive. Thoroughly wash the HPLC loop between runs to prevent "cold" contamination from previous syntheses.

Precursor Stability

The tosylate leaving group is sensitive to moisture and heat.

- Storage: Store precursor at -20°C under argon.
- Observation: If the precursor solution turns yellow/brown before addition, it has degraded. Do not proceed.

Defluorination

While [18F]FEOBV is generally stable, in vivo defluorination (bone uptake) can occur if the bond is weak. The fluoroethoxy bond in FEOBV is metabolically robust compared to fluoromethyl analogs. However, if bone uptake is observed in QC animal scans, check the reaction temperature—excessive heat (>120°C) can cause precursor decomposition leading to volatile radioactive side-products.

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